

Unveiling the Molecular Architecture of Dictyopanine A: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a detailed technical overview of the chemical structure elucidation of **Dictyopanine A**, a sesquiterpenoid isolated from the fungus Dictyopanus sp. (strain HKI 0181). The following sections present a comprehensive summary of the spectroscopic data, detailed experimental protocols, and the logical workflow employed to determine the molecular structure of this natural product.

Spectroscopic Data Summary

The structure of **Dictyopanine A** was determined through a combination of mass spectrometry and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. The key quantitative data are summarized in the tables below.

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) was crucial in determining the elemental composition of **Dictyopanine A**.

Ionization Mode	m/z [M+H]+	Formula
ESI	415.2484	C25H35O5

Table 1: High-Resolution Mass Spectrometry Data for **Dictyopanine A**.



¹H and ¹³C NMR Spectroscopic Data

The 1 H and 13 C NMR data were acquired in CDCl $_3$ at 500 MHz and 125 MHz, respectively. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).



Position	δH (ppm), mult. (J in Hz)	δC (ppm)
1	5.85, d (1.5)	129.5
2	-	165.8
3	7.02, dd (15.5, 11.5)	145.2
4	5.82, d (15.5)	121.1
5	-	137.9
6	2.20, m	35.4
7	2.05, m	28.2
8	5.12, t (7.0)	124.2
9	-	131.7
10	2.08, m	39.8
11	1.40, m	26.5
12	1.62, s	17.7
13	1.69, s	25.7
14	4.68, d (12.0)	68.9
14'	4.58, d (12.0)	-
15	4.15, s	64.3
1'	-	166.5
2'	5.80, s	117.0
3'	-	152.9
4'	7.28, d (15.0)	141.2
5'	6.25, d (15.0)	129.8
6'	2.35, q (7.5)	34.8
7'	1.55, sext (7.5)	20.6



8'	0.95, t (7.5)	13.8
9'	1.85, s	12.1

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Dictyopanine A** in CDCl₃.

Experimental Protocols

The following section details the methodologies used for the isolation and structure elucidation of **Dictyopanine A**.

Fungal Cultivation and Extraction

The fungus Dictyopanus sp. (HKI 0181) was cultivated on a solid rice medium. After a period of growth, the culture was extracted with ethyl acetate. The resulting crude extract was then subjected to further purification.

Isolation of Dictyopanine A

The ethyl acetate extract was fractionated using a combination of chromatographic techniques. The primary separation was achieved through silica gel column chromatography, followed by further purification using high-performance liquid chromatography (HPLC) to yield pure **Dictyopanine A**.

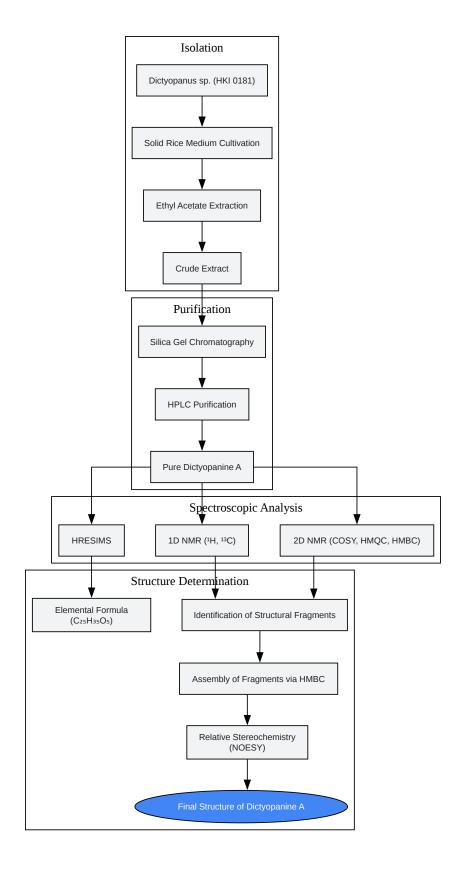
Spectroscopic Analysis

- NMR Spectroscopy: ¹H, ¹³C, COSY, HMQC, and HMBC spectra were recorded on a 500 MHz NMR spectrometer using CDCl₃ as the solvent. Chemical shifts were referenced to the residual solvent signals.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS)
 was performed to determine the exact mass and elemental composition of the molecule.

Structure Elucidation Workflow

The elucidation of the chemical structure of **Dictyopanine A** followed a logical progression of experiments and data analysis. The workflow is visualized in the diagram below.





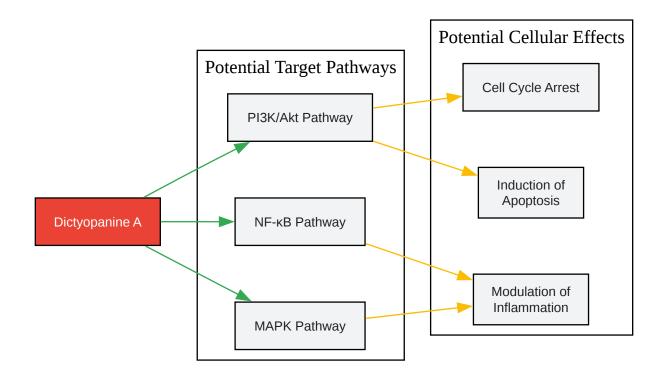
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Caption: Workflow for the structure elucidation of **Dictyopanine A**.



Signaling Pathway Analysis (Hypothetical)

While the primary focus of the initial research was on structure elucidation, the chemical scaffold of **Dictyopanine A** suggests potential interactions with various cellular signaling pathways. Further biological studies would be required to confirm these hypotheses. A hypothetical pathway diagram is presented below to illustrate potential areas of investigation.



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Caption: Hypothetical signaling pathways potentially modulated by **Dictyopanine A**.

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